

(-)-Tetrabenazine: A Comprehensive Technical Guide to its Chemical Properties and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties and stability profile of **(-)-tetrabenazine**. The information is intended to support research, development, and formulation activities involving this active pharmaceutical ingredient. All quantitative data is presented in structured tables for ease of reference, and key experimental protocols are detailed. Visual diagrams are included to illustrate degradation pathways and analytical workflows.

Physicochemical Properties

(-)-Tetrabenazine is a white to pale yellow crystalline powder.[1][2][3] It is a reversible inhibitor of vesicular monoamine transporter 2 (VMAT2).[4][5] Key physicochemical properties are summarized in the table below.



Property	Value	References	
Molecular Formula	C19H27NO3	[2][4]	
Molecular Weight	317.42 g/mol	[2][6]	
CAS Number	58-46-8	[1][4]	
Melting Point	125-130 °C	[7][8]	
рКа	6.51	[2][9][10]	
logP (calculated)	3.23 - 3.4	[5][11]	
Solubility			
Water	Sparingly soluble / Insoluble	[6][9]	
Ethanol	Soluble	ple [4][9]	
Methanol	Sparingly soluble	[10]	
Chloroform	Soluble		
DMSO	Soluble (>10 mg/mL)	[4][6]	
Ether	Practically insoluble [8][9]		

Stability Profile

(-)-Tetrabenazine is sensitive to several environmental factors, leading to degradation. Forced degradation studies have shown that it is susceptible to acid and base hydrolysis, oxidation, and thermal stress.[12][13] However, it has been found to be relatively stable under neutral and photolytic conditions.[12][14]

Summary of Stability under Stress Conditions:

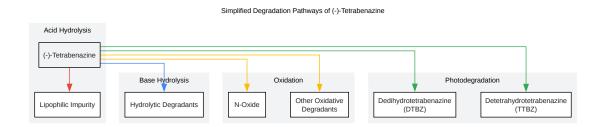


Stress Condition	Stability	Observations	References
Acid Hydrolysis	Degrades	Formation of a more lipophilic impurity has been observed.[15]	[12][13][15]
Base Hydrolysis	Degrades	Significant degradation occurs under alkaline conditions.	[12][13][16]
Oxidation	Degrades	Yields multiple degradation products, including an N-oxide. [12]	[12][13]
Thermal Degradation	Degrades	Shows degradation under dry heat conditions.	[12][13][16]
Photodegradation	Stable / Discoloration	While some studies report stability, others note a strong discoloration upon light exposure, leading to the formation of impurities like dedihydrotetrabenazin e (DTBZ) and detetrahydrotetrabena zine (TTBZ).[12][17]	[12][17]
Neutral Hydrolysis	Stable	Found to be stable in neutral aqueous conditions.	[12][14]

Degradation Pathway Overview

The degradation of **(-)-tetrabenazine** can proceed through several pathways depending on the stress condition. A simplified representation of the major degradation routes is provided below.





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Caption: Simplified degradation pathways of (-)-tetrabenazine under various stress conditions.

Experimental Protocols for Stability Studies

The following are generalized methodologies for conducting forced degradation studies on **(-)-tetrabenazine**, based on published literature. Specific parameters may require optimization.

General Sample Preparation

A stock solution of **(-)-tetrabenazine** is typically prepared in a suitable organic solvent like methanol or acetonitrile.[15][16] For subsequent stress studies, this stock solution is diluted with the respective stressor solution to achieve the desired final concentration.

Acid Hydrolysis

- To a specific volume of the **(-)-tetrabenazine** stock solution, an equal volume of an acidic solution (e.g., 0.1 N to 2 N HCl) is added.[16]
- The mixture is then subjected to stress conditions, which may involve refluxing at a controlled temperature (e.g., 60-80°C) for a defined period (e.g., 30 minutes to several hours).[16]



- After the stress period, the solution is cooled to room temperature and neutralized with a suitable base (e.g., NaOH solution).
- The final volume is adjusted with a suitable diluent (often the mobile phase of the analytical method) before analysis.

Base Hydrolysis

- An aliquot of the (-)-tetrabenazine stock solution is mixed with a basic solution (e.g., 0.1 N to 2 N NaOH).[16]
- The solution is then stressed, for instance, by refluxing at a specific temperature (e.g., 60°C) for a set duration (e.g., 30 minutes).[16]
- Following the stress period, the solution is cooled and neutralized with an appropriate acid (e.g., HCl solution).
- The sample is then diluted to the final concentration for analysis.

Oxidative Degradation

- The **(-)-tetrabenazine** stock solution is treated with a solution of an oxidizing agent, such as hydrogen peroxide (e.g., 0.3% to 3% H₂O₂).[12][18]
- The mixture is kept at room temperature for an extended period (e.g., 24-48 hours).[12][18]
- After the specified time, the sample is diluted with a suitable diluent for analysis.

Thermal Degradation

- A sample of solid (-)-tetrabenazine is placed in an oven at a high temperature (e.g., 105°C) for a defined duration (e.g., 6 hours).[16]
- After exposure to heat, the sample is cooled, and a solution is prepared at the desired concentration for analysis.

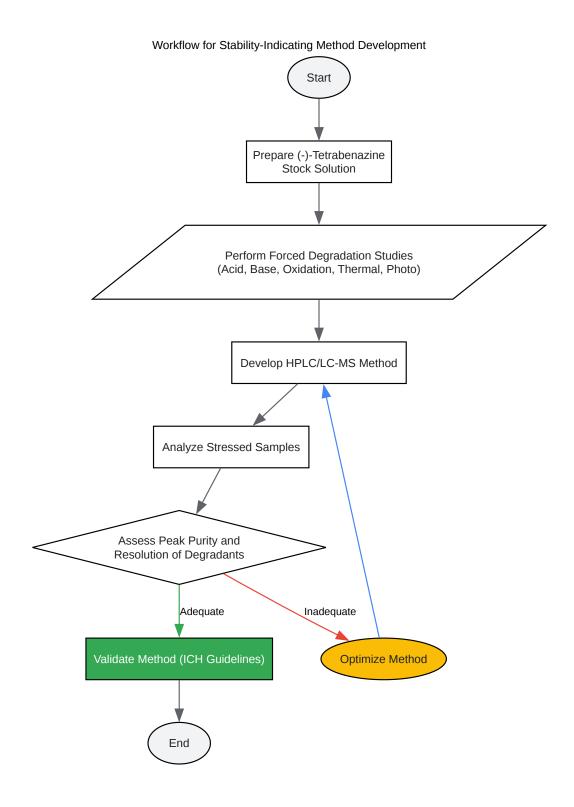
Photostability Testing



- Solutions of (-)-tetrabenazine are exposed to a light source, such as a Suntest® apparatus, to simulate UV and visible light exposure according to ICH Q1B guidelines.[17]
- A control sample is kept in the dark to differentiate between light-induced and thermal degradation.
- Samples are analyzed at appropriate time points to assess the extent of degradation.

Experimental Workflow for Stability Indicating Method Development





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